

Spectral Data of 2-(Trifluoromethoxy)cinnamic Acid: A Technical Guide

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Compound of Interest

Compound Name:	(E)-3-(2-(Trifluoromethoxy)phenyl)acrylic acid
CAS No.:	399580-48-4
Cat. No.:	B1316603

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the expected spectral data for 2-(Trifluoromethoxy)cinnamic acid. Due to the limited availability of direct experimental data for this specific compound in publicly accessible databases, this report compiles predicted spectral characteristics based on data from analogous compounds, including other halogenated and methoxy-substituted cinnamic acids. The information herein is intended to serve as a valuable resource for researchers in the fields of medicinal chemistry, materials science, and organic synthesis.

Predicted Spectroscopic Data

The following tables summarize the anticipated spectral data for 2-(Trifluoromethoxy)cinnamic acid. These predictions are derived from the analysis of structurally similar compounds and established principles of spectroscopic interpretation.

Table 1: Predicted ^1H NMR Spectral Data

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
Ar-H	7.2 - 7.8	m	-	Aromatic protons, complex multiplet.
=CH- (α to COOH)	6.4 - 6.6	d	trans ~16	The α -vinyllic proton is typically upfield.
=CH- (β to COOH)	7.7 - 7.9	d	trans ~16	The β -vinyllic proton is deshielded by the phenyl ring.
-COOH	12.0 - 13.0	br s	-	Carboxylic acid proton, broad singlet, concentration dependent.

Table 2: Predicted ^{13}C NMR Spectral Data

Carbon	Predicted Chemical Shift (δ , ppm)	Notes
-COOH	167 - 173	Carboxylic acid carbonyl carbon.
=CH- (α to COOH)	118 - 125	α -vinylic carbon.
=CH- (β to COOH)	140 - 148	β -vinylic carbon.
Ar-C	120 - 140	Aromatic carbons.
Ar-C-O	145 - 155	Aromatic carbon attached to the trifluoromethoxy group.
-CF ₃	118 - 125 (q)	Trifluoromethoxy carbon, quartet due to ¹ J(C-F) coupling.

Table 3: Predicted ¹⁹F NMR Spectral Data

Fluorine	Predicted Chemical Shift (δ , ppm)	Notes
-OCF ₃	-56 to -60	Singlet, relative to CFCI ₃ . The chemical shift is sensitive to the electronic environment.

Table 4: Predicted FT-IR Spectral Data

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity	Notes
O-H (Carboxylic Acid)	2500 - 3300	Broad	Characteristic broad absorption of a hydrogen-bonded hydroxyl group.
C=O (Carboxylic Acid)	1680 - 1710	Strong	Carbonyl stretching vibration.
C=C (Alkene)	1625 - 1645	Medium	Alkene stretching vibration.
C=C (Aromatic)	1450 - 1600	Medium to Weak	Aromatic ring stretching vibrations.
C-O-C (Aryl Ether)	1200 - 1280	Strong	Asymmetric C-O stretching.
C-F (Trifluoromethoxy)	1100 - 1200	Strong, Multiple Bands	Characteristic strong absorptions for the C-F bonds.

Table 5: Predicted Mass Spectrometry Data

Ion	Predicted m/z	Notes
[M] ⁺	232.04	Molecular ion peak for C ₁₀ H ₇ F ₃ O ₃ .
[M - OH] ⁺	215.03	Loss of a hydroxyl radical.
[M - COOH] ⁺	187.05	Loss of the carboxylic acid group.
[M - OCF ₃] ⁺	147.04	Loss of the trifluoromethoxy group.

Experimental Protocols

The following are generalized experimental protocols for the synthesis of 2-(Trifluoromethoxy)cinnamic acid and the acquisition of its spectral data, based on established methods for similar compounds.

Synthesis of 2-(Trifluoromethoxy)cinnamic acid via Knoevenagel Condensation

This procedure is adapted from the synthesis of similar cinnamic acid derivatives.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-(trifluoromethoxy)benzaldehyde (1 equivalent) and malonic acid (1.2 equivalents) in pyridine (3-5 volumes).
- **Catalyst Addition:** Add a catalytic amount of piperidine (0.1 equivalents) to the reaction mixture.
- **Reaction:** Heat the mixture to reflux (approximately 80-90 °C) and monitor the reaction progress using thin-layer chromatography (TLC). The reaction is typically complete within 2-4 hours.
- **Work-up:** After completion, cool the reaction mixture to room temperature and pour it into a beaker containing crushed ice and concentrated hydrochloric acid to precipitate the product.
- **Purification:** Filter the crude product, wash it with cold water, and recrystallize from a suitable solvent system (e.g., ethanol/water) to yield pure 2-(Trifluoromethoxy)cinnamic acid.

Spectral Data Acquisition

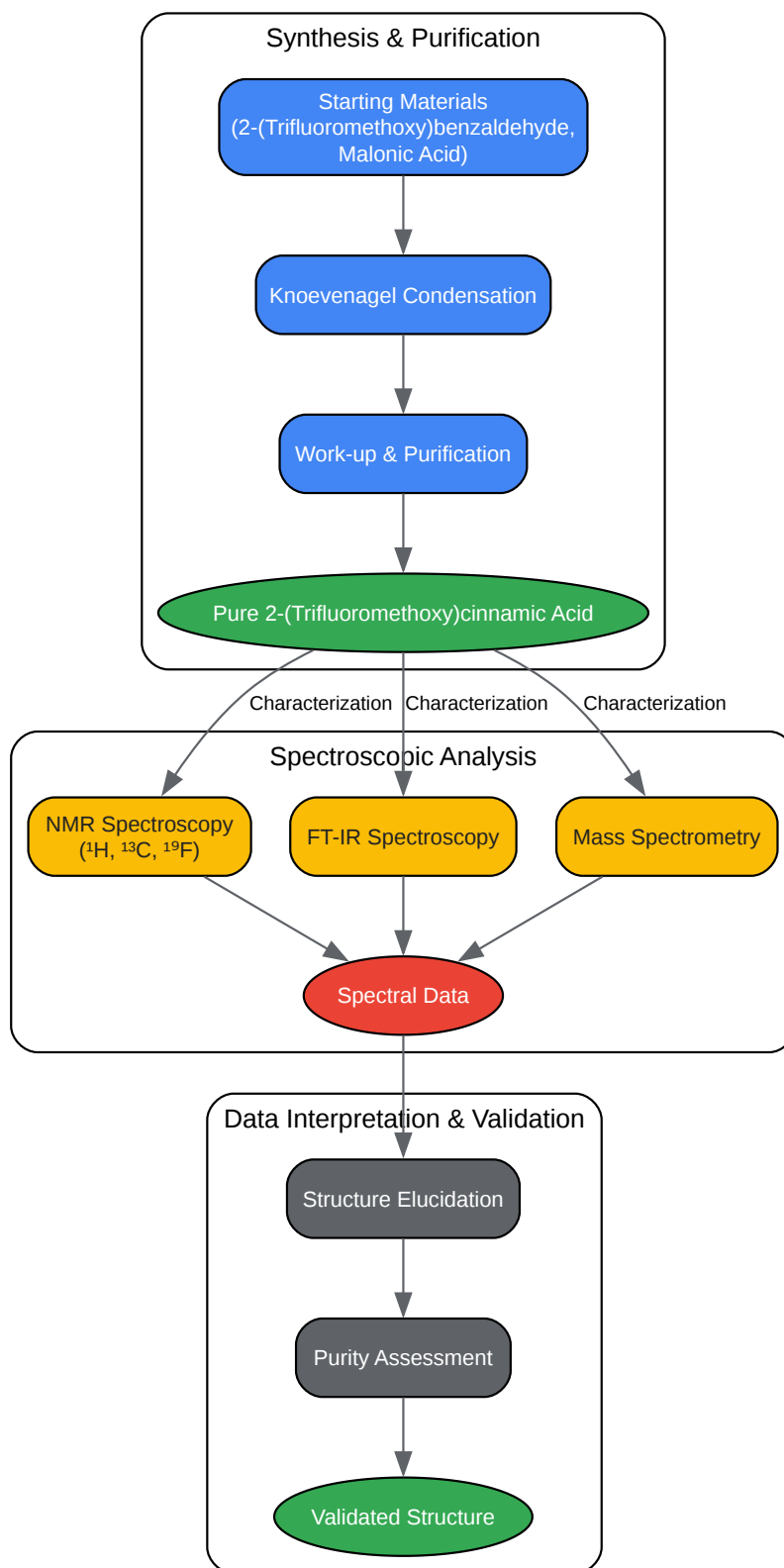
The following are standard procedures for obtaining the spectral data.

- **NMR Spectroscopy:**
 - Dissolve approximately 5-10 mg of the purified compound in a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
 - Acquire ¹H, ¹³C, and ¹⁹F NMR spectra on a 400 MHz or higher field NMR spectrometer.

- Use tetramethylsilane (TMS) as an internal standard for ^1H and ^{13}C NMR, and a suitable external standard (e.g., CFCl_3) for ^{19}F NMR.
- FT-IR Spectroscopy:
 - Obtain the FT-IR spectrum of the solid sample using either a KBr pellet or an Attenuated Total Reflectance (ATR) accessory on an FT-IR spectrometer.
 - Record the spectrum over a range of $4000\text{--}400\text{ cm}^{-1}$.
- Mass Spectrometry:
 - Analyze the sample using an electron ionization (EI) or electrospray ionization (ESI) mass spectrometer to determine the mass-to-charge ratio of the molecular ion and major fragments.

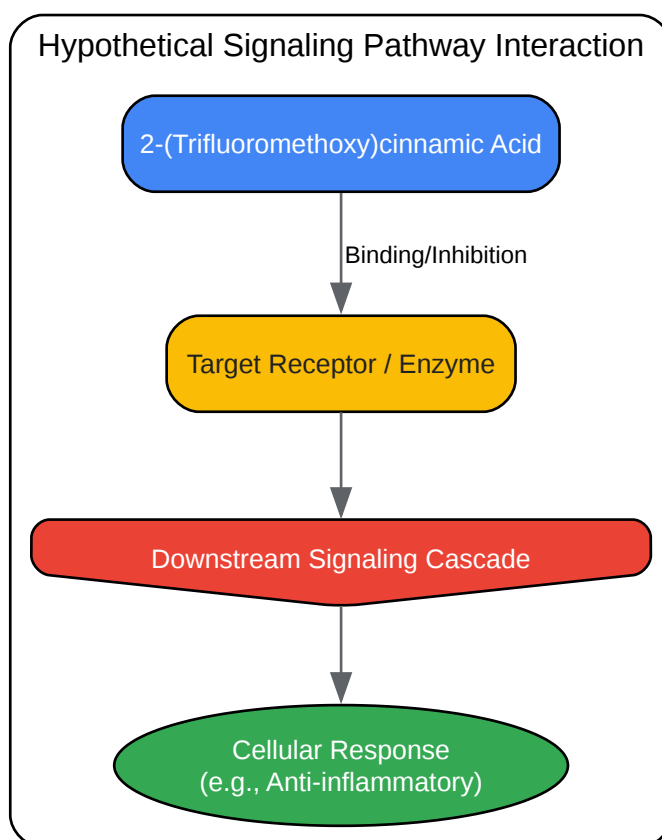
Workflow and Pathway Visualizations

The following diagrams illustrate the logical workflow for the characterization of a synthesized compound and a general representation of a relevant signaling pathway where such a molecule could be investigated.



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Caption: Workflow for Synthesis and Spectral Characterization.



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Caption: Potential Interaction in a Signaling Pathway.

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